

Proper Disposal of CpODA: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CpODA

Cat. No.: B13437205

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **CpODA** (CAS RN 1312366-93-0).

Cyclopentanone bis-spironorbornane tetracarboxylic dianhydride (**CpODA**) is a chemical compound utilized in the synthesis of high-performance polymers. While the Safety Data Sheet (SDS) from the manufacturer, TCI Chemicals, indicates that **CpODA** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), it is imperative to follow prudent laboratory practices for its disposal to minimize environmental impact and ensure workplace safety.^[1]

Chemical and Physical Properties of CpODA

A summary of the key quantitative data for **CpODA** is presented below.

Property	Value
Molecular Formula	C ₂₁ H ₂₀ O ₇
Molecular Weight	384.38 g/mol
Purity	>95.0% (HPLC)
Appearance	White to Light yellow powder to crystal
CAS Number	1312366-93-0

Step-by-Step Disposal Procedures

The primary recommendation from the manufacturer for the disposal of **CpODA** is to engage a licensed professional waste disposal service.^[1] This ensures that the material is handled and disposed of in accordance with all applicable local, state, and federal regulations.

Recommended Disposal Protocol:

- Consult Your Institution's Environmental Health and Safety (EHS) Office: Before initiating any disposal procedure, contact your institution's EHS office. They will provide specific guidance based on your location's regulations and available disposal routes.
- Segregate **CpODA** Waste:
 - Collect all waste **CpODA**, including unused product and contaminated materials (e.g., weighing boats, gloves, and wipes), in a designated and clearly labeled waste container.
 - The container should be made of a compatible material, be in good condition, and have a secure lid.
- Label the Waste Container:
 - Label the container with the full chemical name: "Cyclopentanone bis-spirobornane tetracarboxylic dianhydride" and the CAS number: "1312366-93-0".
 - Indicate that it is "Non-hazardous chemical waste for professional disposal."

- Arrange for Professional Disposal:
 - Follow your institution's procedures for requesting a hazardous or chemical waste pickup. The EHS office will typically coordinate with a licensed waste disposal vendor.

Alternative Disposal Considerations (Only if approved by your EHS Office):

In the rare event that professional disposal is deemed unnecessary by your EHS office due to the non-hazardous classification, the following general principles for non-hazardous solid chemical waste should be applied:

- Do NOT dispose of **CpODA** down the drain. The manufacturer's SDS specifically advises against this to prevent the product from entering drains.^[1]
- Do NOT dispose of **CpODA** in the regular solid waste trash. While not classified as hazardous, landfilling of chemical waste should be avoided to prevent potential environmental contamination.

Experimental Workflow for Disposal Decision

The logical flow for determining the appropriate disposal method for **CpODA** is illustrated in the diagram below.

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References

- 1. tcichemicals.com [tcichemicals.com]
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